

Application Note: Quantification of Stearidonoyl-CoA by LC-MS/MS

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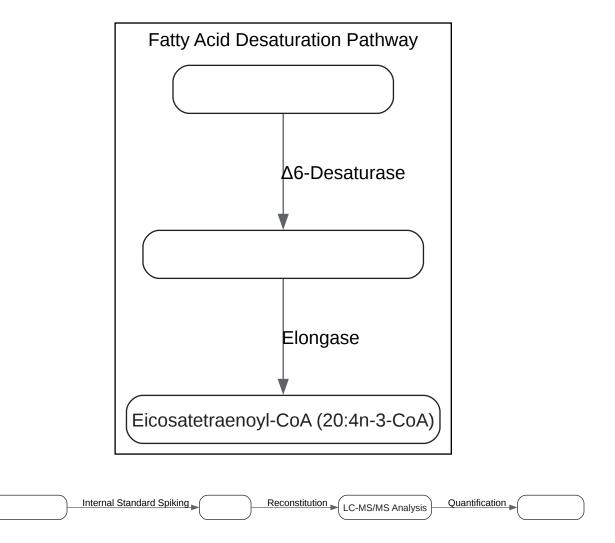
Introduction

Stearidonoyl-CoA (SDA-CoA) is a key intermediate in the metabolic pathway of polyunsaturated fatty acids (PUFAs), serving as the direct precursor to eicosatetraenoyl-CoA and subsequent bioactive lipids. As an acyl-CoA, it plays a crucial role in various cellular processes, including energy metabolism, lipid signaling, and membrane composition. The accurate quantification of SDA-CoA is essential for understanding its physiological and pathological roles, particularly in the context of metabolic diseases and drug development targeting lipid metabolism. This application note provides a detailed protocol for the sensitive and specific quantification of **Stearidonoyl-CoA** in biological matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Signaling Pathway and Experimental Workflow

The metabolic conversion of Stearoyl-CoA to **Stearidonoyl-CoA** is a critical step in the biosynthesis of omega-3 and omega-6 fatty acids. This conversion is catalyzed by the enzyme delta-6-desaturase. Understanding this pathway is crucial for interpreting the quantitative data of SDA-CoA.





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